

A Technical Guide to the Solubility of Methyl L-alaninate Hydrochloride

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Compound of Interest

Compound Name: **Methyl L-alaninate**

Cat. No.: **B155853**

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This in-depth technical guide provides a comprehensive overview of the solubility of **Methyl L-alaninate** hydrochloride, a key building block in pharmaceutical and biochemical research. The information is tailored for researchers, scientists, and professionals in drug development, offering quantitative data, detailed experimental methodologies, and visual representations of experimental workflows.

Solubility Data

The solubility of **Methyl L-alaninate** hydrochloride has been determined in a variety of common laboratory solvents. The following tables summarize the available quantitative and qualitative solubility data.

Table 1: Quantitative Solubility of **Methyl L-alaninate** Hydrochloride

Solvent	Solubility (mg/mL)	Molar Concentration (M)	Notes
Water	100 ^{[1][2]}	~0.716	-
Phosphate-Buffered Saline (PBS), pH 7.2	10 ^[3]	~0.072	Aqueous solution is not recommended for storage for more than one day. ^[3]
Ethanol	30 ^[3]	~0.215	-
Dimethyl Sulfoxide (DMSO)	20 ^[3]	~0.143	Sonication may be required to achieve dissolution. ^[4]
Dimethylformamide (DMF)	20 ^[3]	~0.143	-

Table 2: Qualitative Solubility of **Methyl L-alaninate** Hydrochloride

Solvent	Solubility
Methanol	Soluble
Chloroform	Soluble

Experimental Protocols

While specific, detailed experimental protocols for the solubility determination of **Methyl L-alaninate** hydrochloride are not extensively published in peer-reviewed literature, a standard and widely accepted method for determining the solubility of a solid in a liquid is the gravimetric method. The following is a detailed methodology based on established principles for such determinations.^{[5][6][7][8]}

Gravimetric Method for Solubility Determination

Objective: To determine the saturation solubility of **Methyl L-alaninate** hydrochloride in a given solvent at a specific temperature.

Materials:

- **Methyl L-alaninate** hydrochloride (solid)
- Solvent of interest
- Thermostatic water bath or heating/cooling system
- Analytical balance
- Vials with airtight caps
- Syringe filters (e.g., 0.45 µm PTFE)
- Pipettes
- Evaporating dish or pre-weighed vials
- Oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **Methyl L-alaninate** hydrochloride to a known volume of the solvent in a vial. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatic bath set to the desired temperature.
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). The time to reach equilibrium should be determined empirically.
- Sample Withdrawal and Filtration:
 - Once equilibrium is established, allow the undissolved solid to settle.

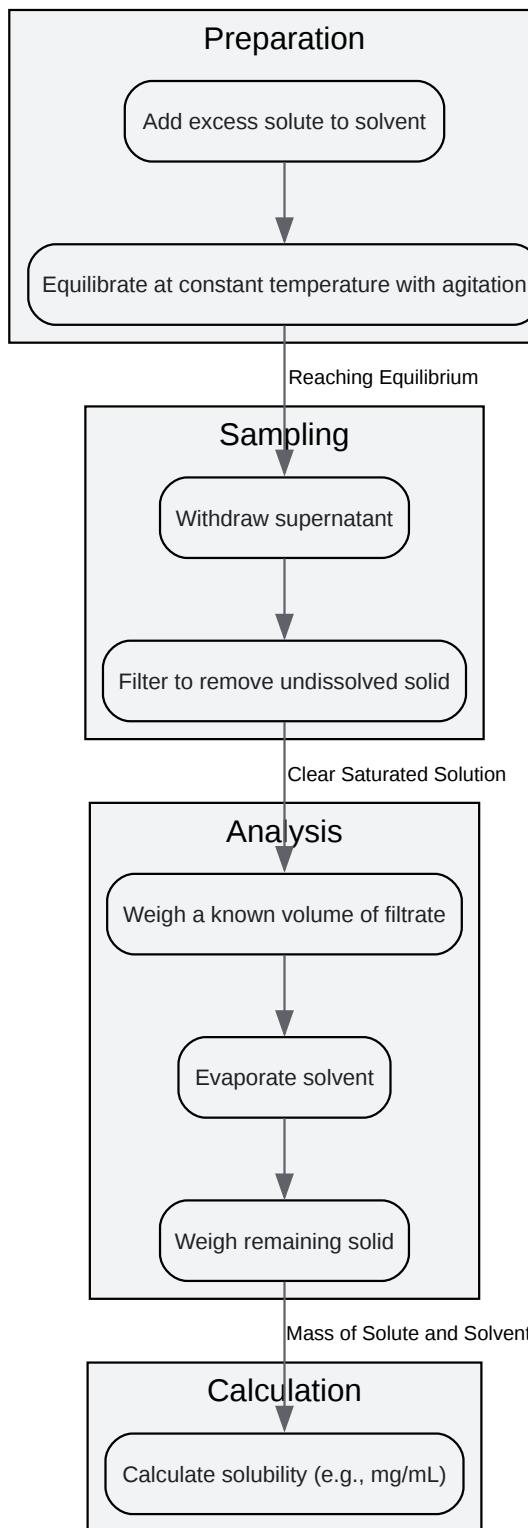
- Carefully withdraw a known volume of the supernatant using a pre-heated/cooled pipette to the same temperature as the solution to avoid precipitation.
- Immediately filter the withdrawn sample through a syringe filter into a pre-weighed, dry container. This step is critical to remove any undissolved solid particles.

- Gravimetric Analysis:
 - Weigh the container with the filtered saturated solution to determine the mass of the solution.
 - Evaporate the solvent from the solution. This can be done by placing the container in an oven at a temperature below the decomposition point of **Methyl L-alaninate** hydrochloride and above the boiling point of the solvent. A vacuum oven can be used to facilitate evaporation at a lower temperature.
 - Once the solvent is completely evaporated, cool the container to room temperature in a desiccator and weigh it again.
 - Repeat the drying and weighing steps until a constant mass is obtained.
- Calculation of Solubility:
 - The mass of the dissolved **Methyl L-alaninate** hydrochloride is the final constant mass of the container minus the initial mass of the empty container.
 - The mass of the solvent is the mass of the saturated solution minus the mass of the dissolved solute.
 - Solubility can then be expressed in various units, such as g/100g of solvent, mg/mL of solvent, or molarity.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the gravimetric method for determining the solubility of **Methyl L-alaninate** hydrochloride.

Gravimetric Method for Solubility Determination



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